

Technical Support Center: Accurate Weighing of Sodium hydride Dispersion

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Compound of Interest

Compound Name: Sodium hydride

Cat. No.: B050883

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in the accurate and safe weighing of **sodium hydride** (NaH) dispersion.

Frequently Asked Questions (FAQs)

Q1: What is **sodium hydride** dispersion and why is it used?

A1: **Sodium hydride** (NaH) is a strong, non-nucleophilic base used in organic synthesis. It is highly reactive and pyrophoric (ignites spontaneously in air), especially in its pure, solid form.[1] [2] To mitigate these risks, it is commonly supplied as a 60% dispersion in mineral oil.[1][3][4][5] The mineral oil coats the NaH particles, providing a protective barrier against air and moisture, making it safer to handle and weigh.[1]

Q2: Is it always necessary to remove the mineral oil before using NaH dispersion?

A2: No, it is not always necessary. The mineral oil is generally inert and does not interfere with many reactions.[6] You can often add the dispersion directly to the reaction mixture. However, if the presence of mineral oil could affect your reaction or downstream purification, it should be removed.

Q3: How can I tell if my **sodium hydride** dispersion is still active?

A3: Fresh, active **sodium hydride** dispersion should appear as a uniform, light grey powder suspended in oil.^[5] If the solid appears white, it may have reacted with moisture to form sodium hydroxide (NaOH), which will reduce its effectiveness as a base.^[7] A noticeable decrease in reactivity or incomplete reactions are also indicators of degradation.

Q4: What are the primary safety precautions when working with **sodium hydride** dispersion?

A4:

- Personal Protective Equipment (PPE): Always wear a flame-retardant lab coat, safety goggles, and appropriate chemical-resistant gloves (nitrile or neoprene are often recommended).^{[1][8]}
- Inert Atmosphere: Whenever possible, handle and weigh NaH dispersion in an inert atmosphere, such as in a glovebox or using Schlenk line techniques.^{[1][8][9][10][11]}
- Avoid Water and Air: NaH reacts violently with water to produce flammable hydrogen gas.^{[1][12][13]} Keep it away from water sources and minimize exposure to air.
- Fire Safety: Have a Class D fire extinguisher, dry sand, or ground limestone readily available for metal fires. DO NOT use water or carbon dioxide extinguishers.^{[8][12]}
- Quenching: Unused NaH and any contaminated materials must be quenched carefully. A common procedure involves slow addition of isopropanol to a suspension of the NaH in a non-reactive solvent like heptane, followed by ethanol or methanol, and finally, dropwise addition of water.^[1]

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Inconsistent or poor reaction yields	1. Inaccurate weighing of the NaH dispersion.2. The NaH may be partially or fully decomposed.3. Insufficiently dried solvent or glassware.	1. Use a more accurate weighing technique (see protocols below). Ensure you are calculating the mass of the active NaH (e.g., for a 60% dispersion, multiply the total mass by 0.60). ^[14] 2. Check the appearance of the NaH. If it is white, it has likely decomposed. Use a fresh container of NaH dispersion.3. Ensure all solvents and glassware are rigorously dried before use.
Difficulty in handling the sticky/oily dispersion	The mineral oil makes the dispersion viscous and difficult to transfer quantitatively.	1. Weigh the dispersion directly into the reaction flask to avoid transfer losses. ^[15] 2. If transferring, rinse the weighing vessel with a small amount of the reaction solvent to ensure all the NaH is transferred.
Sparking or ignition during handling	Exposure of the NaH to air and/or moisture.	1. Minimize exposure to the atmosphere. Handle quickly and efficiently if not in a glovebox.2. Ideally, perform all manipulations under an inert atmosphere (glovebox or Schlenk line). ^{[1][8][9][10][11]}

Experimental Protocols

Protocol 1: Weighing Sodium Hydride Dispersion Directly (with Mineral Oil)

This is the most common and generally recommended method.

Methodology:

- Place your reaction flask on the balance and tare it.
- If not in a glovebox, briefly remove the flask from the balance and flush it with an inert gas (argon or nitrogen).
- Quickly add the approximate amount of NaH dispersion to the flask.
- Seal the flask with a septum or stopper.
- Place the sealed flask back on the balance to get an accurate weight of the added dispersion.
- Calculate the mass of the active NaH based on the percentage of the dispersion (e.g., mass of dispersion x 0.60 for a 60% dispersion).[\[14\]](#)

Protocol 2: Weighing Sodium Hydride Dispersion After Removing Mineral Oil

Use this method when the mineral oil may interfere with your reaction. This procedure should be performed under an inert atmosphere.[\[1\]](#)

Methodology:

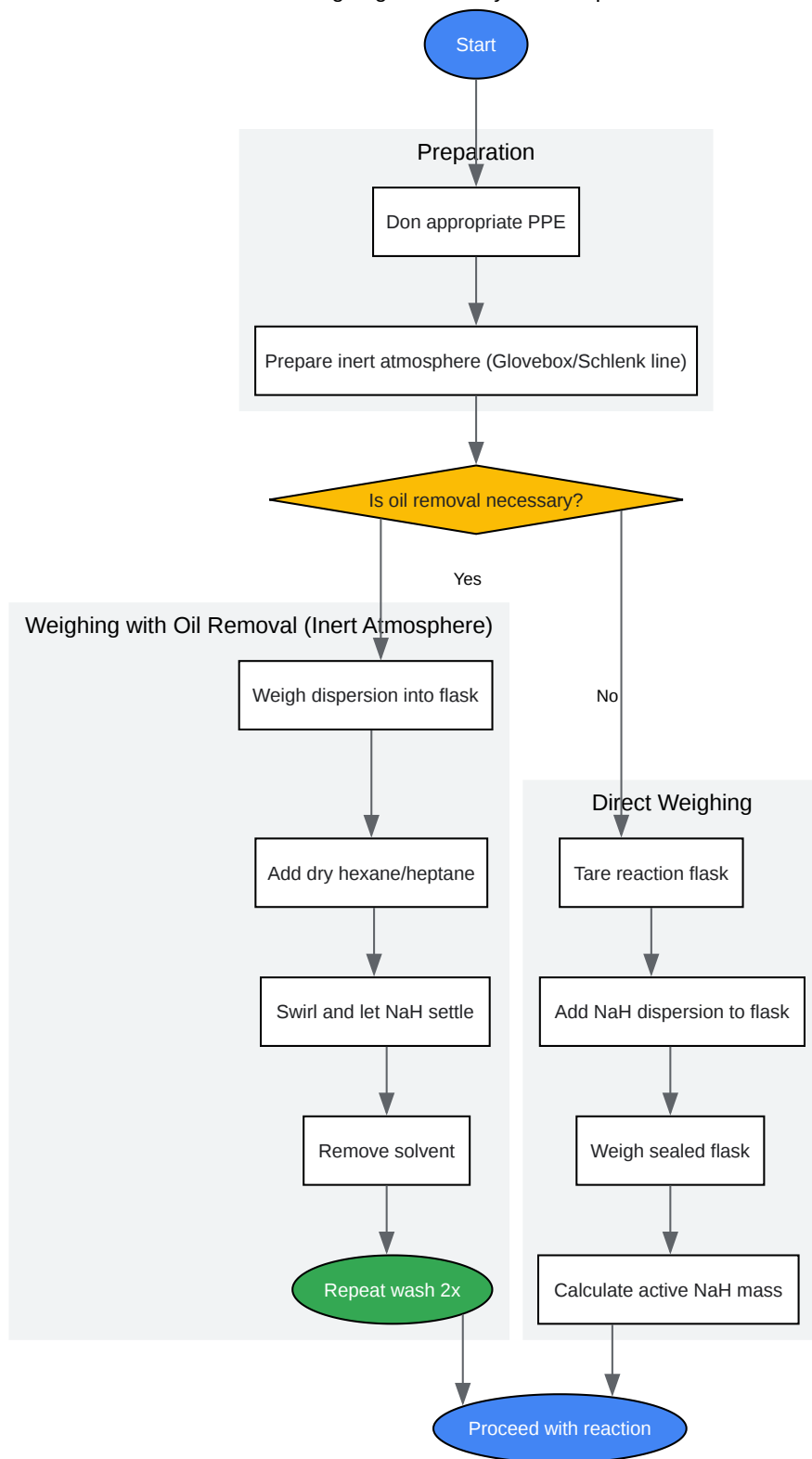
- In a glovebox or under a positive pressure of inert gas in a Schlenk flask, weigh the desired amount of NaH dispersion into the flask.
- Add a dry, high-boiling hydrocarbon solvent such as hexane or heptane to the flask.[\[1\]](#)[\[6\]](#)[\[16\]](#)
[\[17\]](#)
- Swirl the mixture gently to wash the NaH powder.
- Allow the grey NaH powder to settle to the bottom of the flask.
- Carefully remove the solvent using a syringe or by decanting.

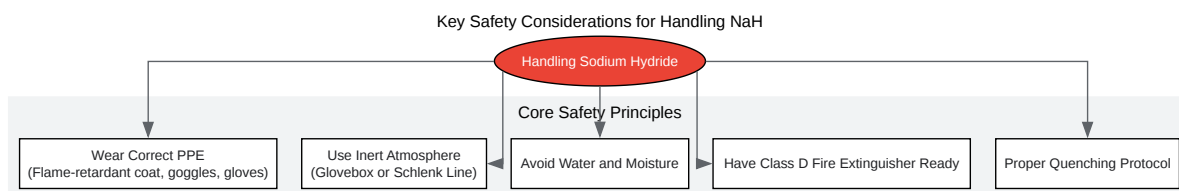
- Repeat the washing process (steps 2-5) two more times.
- After the final wash, you can add your reaction solvent directly to the washed NaH in the flask.

Note: Avoid using low-boiling point solvents like ether or pentane for washing, as their evaporation can cause condensation of atmospheric moisture.^[1]

Visualized Workflows

Workflow for Weighing Sodium Hydride Dispersion

[Click to download full resolution via product page](#)Caption: Decision workflow for weighing **sodium hydride** dispersion.



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Caption: Essential safety precautions for handling NaH dispersion.

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